

Spectroscopic and Synthetic Insights into Isothiazolo[5,4-b]pyridines: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloroisothiazolo[5,4-b]pyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic characteristics of chloro-substituted isothiazolo[5,4-b]pyridines, a class of heterocyclic compounds of interest in medicinal chemistry and materials science. Due to the limited availability of published spectroscopic data for **3-Chloroisothiazolo[5,4-b]pyridine**, this document presents a comprehensive analysis of closely related isomers: 4-chloro-3-methylisothiazolo[5,4-b]pyridine and 6-chloro-3-methylisothiazolo[5,4-b]pyridine. The provided data, experimental protocols, and synthetic workflows serve as a valuable resource for the characterization and development of novel isothiazolo[5,4-b]pyridine derivatives.

Spectroscopic Data of Chloro-methylisothiazolo[5,4-b]pyridines

The following tables summarize the available spectroscopic data for 4-chloro-3-methylisothiazolo[5,4-b]pyridine and 6-chloro-3-methylisothiazolo[5,4-b]pyridine. This data is crucial for the structural elucidation and purity assessment of these compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data

Compound	Chemical Shift (δ) in CDCl ₃	Multiplicity	Coupling Constant (J) in Hz	Assignment
4-chloro-3-methylisothiazolo[5,4-b]pyridine	2.97	singlet	-	Me
7.34	doublet	5.0	5-H	
8.58	doublet	5.0	6-H	
6-chloro-3-methylisothiazolo[5,4-b]pyridine	2.72	singlet	-	Me
7.36	doublet	8.4	5-H	
8.12	doublet	8.4	4-H	

Data sourced from a study on the synthetic investigation of isothiazolo-[5,4-b]- and -[4,5-c]-pyridines.

Infrared (IR) Spectroscopy

Table 2: Infrared (IR) Absorption Bands

Compound	Wavenumber (ν) in cm ⁻¹
4-chloro-3-methylisothiazolo[5,4-b]pyridine	3080, 3060, 1560, 1535
6-chloro-3-methylisothiazolo[5,4-b]pyridine	3050, 1570, 1535

Data sourced from a study on the synthetic investigation of isothiazolo-[5,4-b]- and -[4,5-c]-pyridines.

Mass Spectrometry (MS)

While specific mass spectrometry data for **3-Chloroisothiazolo[5,4-b]pyridine** is not readily available in the searched literature, the molecular weight of related compounds is a key

parameter for their identification. For instance, various substituted isothiazolo[4,5-b]pyridines have been characterized by high-resolution mass spectrometry (HRMS) to confirm their elemental composition.

Experimental Protocols

The following are generalized experimental protocols for acquiring spectroscopic data for isothiazolo[5,4-b]pyridine derivatives, based on methodologies reported for related compounds.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectra are typically recorded on a 300, 400, or 500 MHz spectrometer.

- **Sample Preparation:** Approximately 5-10 mg of the compound is dissolved in a suitable deuterated solvent, such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6), in an NMR tube.
- **Internal Standard:** Tetramethylsilane (TMS) is commonly used as an internal standard ($\delta = 0.00$ ppm).
- **^1H NMR:** Proton NMR spectra are acquired to determine the chemical environment and connectivity of hydrogen atoms.
- **^{13}C NMR:** Carbon-13 NMR spectra are recorded to identify the number and types of carbon atoms in the molecule.

IR Spectroscopy

Infrared (IR) spectra are obtained using an FT-IR spectrometer.

- **Sample Preparation:** Solid samples are typically prepared as potassium bromide (KBr) pellets. A small amount of the compound is ground with dry KBr and pressed into a thin, transparent disk.
- **Data Acquisition:** The spectrum is recorded over a typical range of $4000\text{--}400\text{ cm}^{-1}$. The positions of the absorption bands provide information about the functional groups present in the molecule.

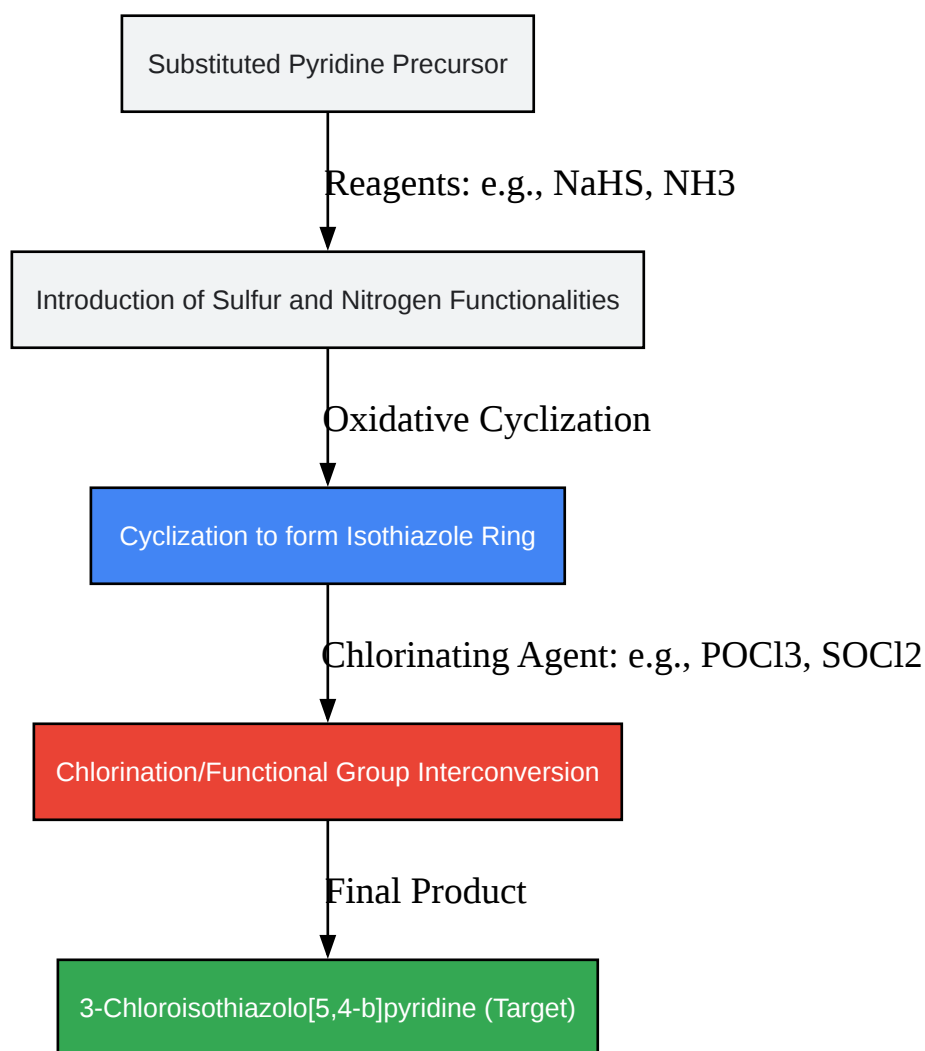
Mass Spectrometry

Mass spectra are acquired on a mass spectrometer, often coupled with a chromatographic system like GC or LC for sample introduction and separation.

- Ionization Method: Electron Ionization (EI) or Electrospray Ionization (ESI) are common techniques.
- High-Resolution Mass Spectrometry (HRMS): This technique provides a highly accurate mass measurement, which allows for the determination of the elemental formula of the compound.

Synthetic Workflow and Logic

The synthesis of chloro-substituted isothiazolo[5,4-b]pyridines can be approached through various synthetic routes. A general logical workflow, inferred from the synthesis of related heterocyclic systems, is depicted below. This diagram illustrates the key transformations that could be employed in the synthesis of the target compound.



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Caption: Generalized synthetic workflow for **3-Chloroisothiazolo[5,4-b]pyridine**.

This guide provides a foundational understanding of the spectroscopic properties and potential synthetic strategies for **3-Chloroisothiazolo[5,4-b]pyridine** and its derivatives. The presented data and protocols are intended to assist researchers in the design, synthesis, and characterization of novel compounds within this chemical class for various applications in drug discovery and materials science.

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